

# In vivo toxicity assessment of topically applied Isopropyl Myristate

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Compound of Interest				
Compound Name:	Isopropyl Myristate			
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An Objective Comparison Guide to the In Vivo Toxicity of Topically Applied Isopropyl Myristate

**Isopropyl Myristate** (IPM) is a widely utilized ester of isopropyl alcohol and myristic acid, valued in topical pharmaceutical and cosmetic formulations for its properties as an emollient, solvent, and penetration enhancer[1][2]. It improves the spreadability of products, reduces the greasy feel of heavy oils, and can enhance the cutaneous bioavailability of active ingredients[3] [4]. This guide provides a comprehensive in vivo toxicity assessment of IPM, comparing its performance with related esters and detailing the standard experimental protocols used for such evaluations.

#### In Vivo Toxicity Profile of Isopropyl Myristate

Overall, **Isopropyl Myristate** is considered to have low acute toxicity and to be safe for use in cosmetic products at typical concentrations.

Acute Dermal Toxicity The acute dermal LD50 of undiluted **Isopropyl Myristate** in rabbits was determined to be 5 g/kg, indicating a low level of acute toxicity via dermal exposure.

Skin Irritation The skin irritation potential of IPM varies between animal and human studies, and is highly dependent on its concentration and whether it is applied neat or in a formulation.

 Animal Studies: In rabbits, undiluted Isopropyl Myristate was found to be a mild irritant after a 24-hour application. When applied for three consecutive days, the irritation was reported



as moderate to severe. However, other Draize tests on rabbits with repeated applications of undiluted IPM resulted in minimal irritation.

Human Studies: In human clinical tests, IPM is generally not considered a primary skin irritant or sensitizer when used in product formulations containing 15-58% of the ingredient.
 One study identified the highest non-irritant concentration of IPM in humans to be 10%.
 While it is considered safe, some individuals, particularly those with sensitive or acne-prone skin, may experience irritation or comedogenic effects (pore-clogging).

#### Skin Sensitization

- Animal Studies: Isopropyl Myristate did not induce sensitization in studies with guinea pigs.
   However, the Local Lymph Node Assay (LLNA) in mice returned a weakly positive result for skin sensitization.
- Human Studies: Human studies confirm its low sensitization potential, with products
  containing up to 58% IPM showing negative results. While generally considered a nonsensitizer, rare cases of allergic contact dermatitis from IPM in moisturizers have been
  reported, identifying it as a potential sensitizer in specific instances.

## **Comparison with Alternative Topical Esters**

**Isopropyl Myristate** is often compared to other fatty acid esters like Isopropyl Palmitate (IPP) and Myristyl Myristate. While extensive quantitative comparative data is limited, a qualitative comparison based on available safety assessments is summarized below.



Parameter	Isopropyl Myristate (IPM)	Isopropyl Palmitate (IPP)	Myristyl Myristate
Primary Function	Emollient, solvent, penetration enhancer with a light, non- greasy feel.	Emollient with a richer, more velvety feel than IPM.	Wax-like emollient that melts at body temperature, imparting a velvety texture.
Skin Irritation (Animal)	Undiluted: Mild to moderate irritant in rabbits with repeated exposure.	Undiluted: Non- irritating to slightly irritating in albino rabbits.	Minimal to mild skin irritation in rabbits.
Skin Sensitization (Animal)	Not a sensitizer in guinea pigs; weakly positive in mouse LLNA.	Not evaluated in cited results.	Not a sensitizer in guinea pigs.
Human Safety Profile	Non-irritant and non- sensitizer in formulations; may be comedogenic at high concentrations.	Non-irritating in patch tests with the undiluted substance. Considered suitable for dry, sensitive skin but may pose a risk for clogged pores.	Considered non-toxic and safe for cosmetic use.

## **Experimental Protocols**

The in vivo toxicity of topical agents like **Isopropyl Myristate** is primarily assessed using standardized methods, such as the OECD Test Guidelines.

### **Acute Dermal Irritation/Corrosion (OECD 404)**

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology:

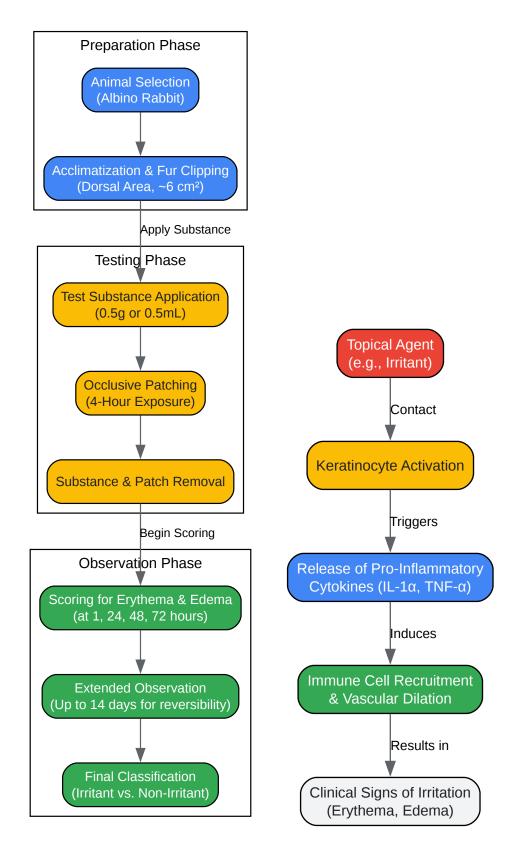






- Animal Model: The albino rabbit is the preferred species for this test.
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped to expose a test area of about 6 cm<sup>2</sup>.
- Application: A dose of 0.5 mL (for liquids) or 0.5 g (for solids/pastes) of the test substance is applied uniformly to the exposed skin. The site is then covered with a gauze patch and nonirritating tape. An untreated area of skin on the same animal serves as a control.
- Exposure: The substance remains in contact with the skin for a 4-hour exposure period. After this period, the patch and any residual substance are removed.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- Scoring: Skin reactions are graded on a numerical scale. A substance is considered an
  irritant if the observed responses persist to the end of the observation period.





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